

Foliamenthic Acid: A Comprehensive Technical Review of Preliminary Research Findings

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Compound of Interest

Compound Name: *Foliamenthic acid*

Cat. No.: B021783

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Disclaimer: The following document is a technical summary based on publicly available information regarding "**Foliamenthic acid**." This compound is a naturally occurring monoterpenoid. The experimental data, protocols, and pathways described herein are based on existing research findings.

Introduction

Foliamenthic acid is a monoterpenoid that has been isolated from various plant species, including *Anarrhinum pedatum* and *Scutellaria goulimyi*.^{[1][2]} As a member of the iridoid class of compounds, it is of interest to researchers for its potential biological activities. This document provides a detailed overview of the preliminary research findings related to **Foliamenthic acid**, with a focus on its potential antiangiogenic and antimalarial properties.

Quantitative Data Presentation

Preliminary research has explored the bioactivity of **Foliamenthic acid** and related compounds. The following tables summarize key quantitative data from these initial studies.

Table 1: In Silico Analysis of Bioactive Compounds from Zingiberaceae as Potential *Plasmodium falciparum* Lactate Dehydrogenase (PfLDH) Inhibitors

Compound	Binding Energy (kcal/mol)	Interacting Residues
Sulcanal	-8.1	Not specified
Quercetin	Not specified	Asn140, His195
Shogasulfonic acid C	-7.7	His195, Phe100, Asn140, Asp143, Met325
Galanal A	Not specified	Not specified
Naringenin	Not specified	Not specified

Data from an in silico screening study of compounds from the Zingiberaceae family, which includes **Foliamenthic acid**, against a key malarial enzyme.[3]

Table 2: Antiangiogenic Activity of Compounds Isolated from *Anarrhinum pedatum*

Compound	Inhibition of Blood Vessel Growth (%)	p-value
Compound 9	72.72	< 0.05
Compound 15	77.38	< 0.05
Compound 19	79.82	< 0.05
Compound 14	81	< 0.05
Compound 13	48.33	< 0.01
Compound 18	56.98	< 0.01

This table presents the antiangiogenic effects of various compounds isolated from *Anarrhinum pedatum*, the plant source of **Foliamenthic acid**.[1]

Experimental Protocols

The following are detailed methodologies for key experiments cited in the preliminary research of compounds related to **Foliamenthic acid**.

In Silico Screening and Molecular Dynamics Simulation

This protocol was employed to identify potential anti-malarial agents from the Zingiberaceae plant family by targeting the *Plasmodium falciparum* Lactate Dehydrogenase (PfLDH) enzyme.

[3]

- **Ligand and Protein Preparation:** Three-dimensional structures of bioactive compounds from Zingiberaceae, including **Foliamenthic acid**, were obtained from the PubChem database. The crystal structure of PfLDH was retrieved from the Protein Data Bank.
- **Molecular Docking:** Molecular docking simulations were performed to predict the binding affinity and interaction between the compounds and the active site of PfLDH.
- **Molecular Dynamics Simulation:** The stability of the ligand-protein complexes was evaluated through molecular dynamics simulations.
- **Data Analysis:** Binding energies and interacting residues were analyzed to identify the most promising inhibitor candidates.

Zebrafish Endogenous Alkaline Phosphatase (EAP) Assay for Antiangiogenic Activity

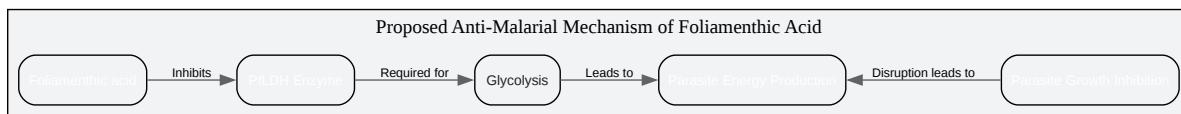
This *in vivo* assay was utilized to evaluate the antiangiogenic effects of compounds isolated from *Anarrhinum pedatum*.[1]

- **Zebrafish Embryo Maintenance:** Zebrafish embryos were maintained in standard conditions.
- **Compound Treatment:** Embryos at the appropriate developmental stage were treated with the isolated compounds, including **Foliamenthic acid**, at various concentrations.
- **EAP Staining:** After the treatment period, an endogenous alkaline phosphatase staining was performed to visualize the developing blood vessels.
- **Quantification of Angiogenesis:** The extent of blood vessel growth was quantified and compared between treated and control groups.
- **Statistical Analysis:** Statistical tests were used to determine the significance of the observed antiangiogenic effects.

Mandatory Visualization

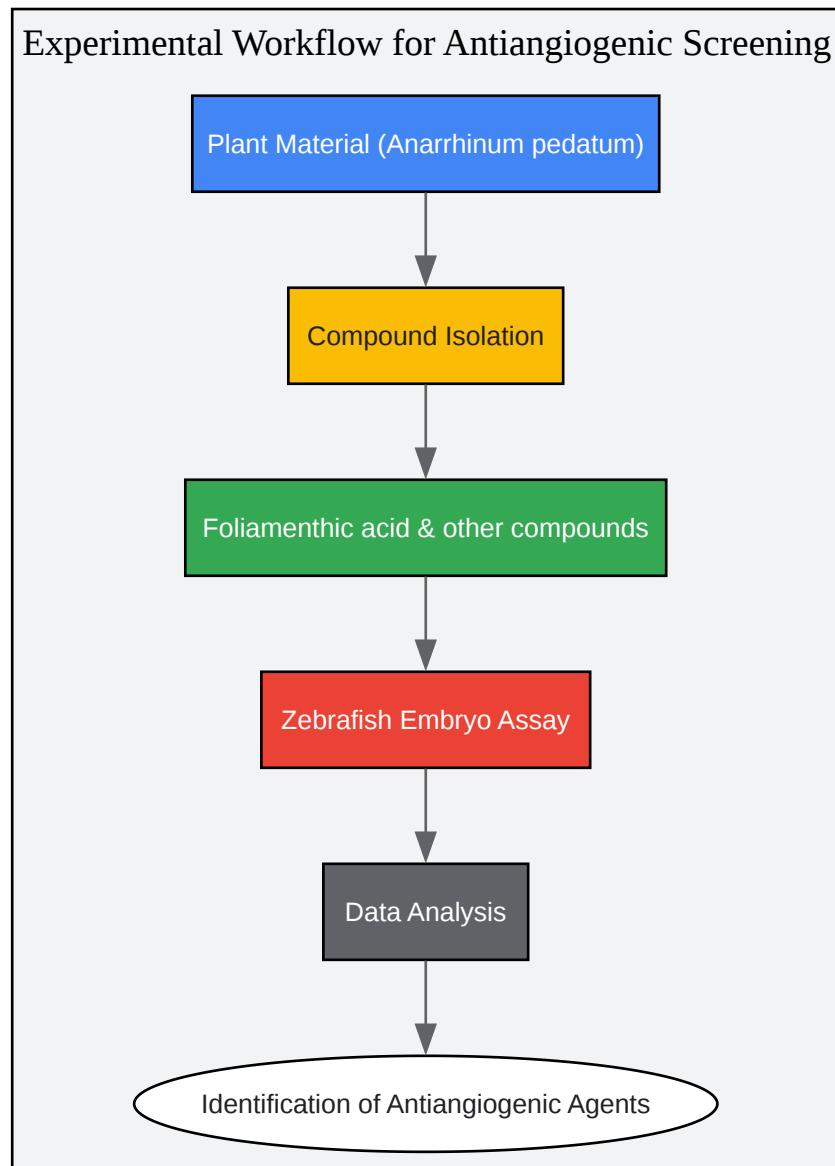
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams, created using the DOT language, illustrate a proposed signaling pathway and a typical experimental workflow relevant to the preliminary research on **Foliamenthic acid**.



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Proposed inhibitory action of **Foliamenthic acid** on a key malarial enzyme.



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Workflow for identifying antiangiogenic compounds from natural sources.

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References

- 1. arpi.unipi.it [arpi.unipi.it]
- 2. orbit.dtu.dk [orbit.dtu.dk]
- 3. In Silico Screening and Molecular Dynamics Simulation of Potential Anti-Malarial Agents from Zingiberaceae as Potential Plasmodium falciparum Lactate Dehydrogenase (PfLDH) Enzyme Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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